

# Preparation of Enasidenib-d6 Stock and Working Solutions: An Application Note

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## Compound of Interest

Compound Name: **Enasidenib-d6**

Cat. No.: **B15137361**

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This document provides detailed protocols for the preparation of **Enasidenib-d6** stock and working solutions for use in a variety of research applications. Enasidenib is a selective, oral inhibitor of mutated isocitrate dehydrogenase 2 (IDH2) enzymes.<sup>[1][2]</sup> The deuterated form, **Enasidenib-d6**, is frequently used as an internal standard in pharmacokinetic and pharmacodynamic studies.

## Data Presentation

The following tables summarize the key quantitative data for the preparation of **Enasidenib-d6** solutions.

Table 1: Enasidenib Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	91.67	193.65
Ethanol	100.0	211.25

Data is for the non-deuterated Enasidenib and is expected to be comparable for **Enasidenib-d6**.<sup>[1]</sup>

Table 2: Preparation of **Enasidenib-d6** Stock Solutions

Desired Concentration	Volume of Solvent per 1 mg	Volume of Solvent per 5 mg	Volume of Solvent per 10 mg
1 mM	2.11 mL	10.56 mL	21.12 mL
5 mM	0.42 mL	2.11 mL	4.22 mL
10 mM	0.21 mL	1.06 mL	2.11 mL
50 mM	0.04 mL	0.21 mL	0.42 mL

Calculations are based on the molecular weight of Enasidenib and are expected to be very similar for **Enasidenib-d6**.<sup>[1]</sup>

## Experimental Protocols

### Materials:

- **Enasidenib-d6** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol, absolute
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)

### Protocol 1: Preparation of a 10 mM **Enasidenib-d6** Stock Solution in DMSO

- Weighing: Accurately weigh the desired amount of **Enasidenib-d6** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh approximately 4.73 mg of **Enasidenib-d6** (adjusting for the molecular weight of the deuterated form).

- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the **Enasidenib-d6** powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Mixing: Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If necessary, briefly sonicate the vial in a water bath to ensure complete dissolution.
- Storage: Store the stock solution at -20°C or -80°C in a tightly sealed, light-protected vial. For long-term storage, aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles.

#### Protocol 2: Preparation of a 1 $\mu$ M **Enasidenib-d6** Working Solution

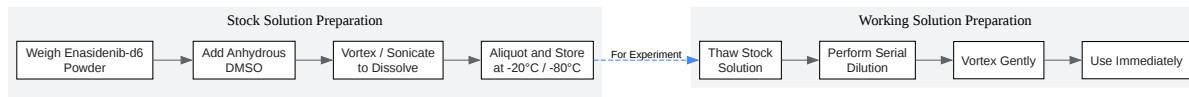
- Thawing: Thaw the 10 mM **Enasidenib-d6** stock solution at room temperature.
- Serial Dilution: Perform a serial dilution to achieve the desired final concentration. For a 1  $\mu$ M working solution, a common method is a 1:1000 dilution of the 10 mM stock solution.
  - Pipette 999  $\mu$ L of the desired cell culture medium or assay buffer into a sterile tube.
  - Add 1  $\mu$ L of the 10 mM **Enasidenib-d6** stock solution to the tube.
- Mixing: Vortex the working solution gently to ensure homogeneity.
- Use: Use the freshly prepared working solution immediately in your experiments. Do not store diluted working solutions for extended periods.

#### Stability and Handling:

- Stock Solutions: When stored properly at -20°C or -80°C, DMSO stock solutions of Enasidenib are generally stable for several months. Avoid repeated freeze-thaw cycles.
- Working Solutions: Aqueous working solutions should be prepared fresh for each experiment and used promptly. The stability of Enasidenib in aqueous solutions can be limited.

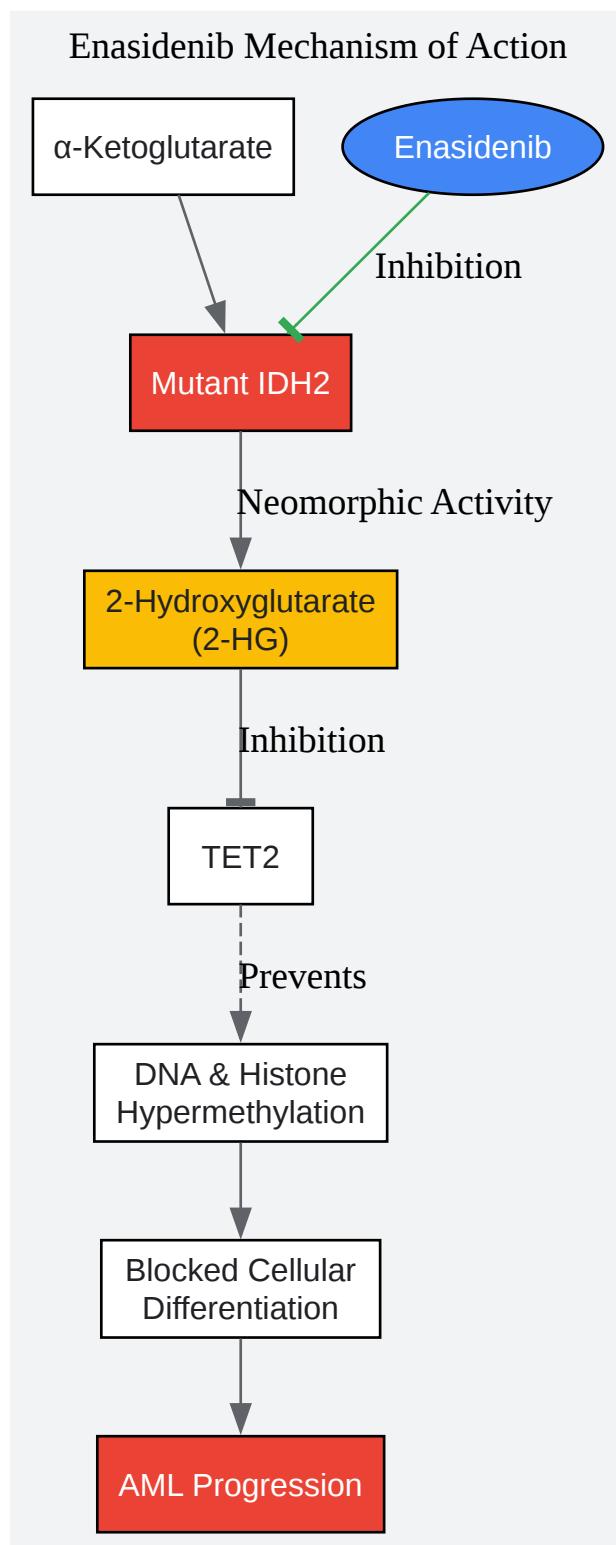
## Visualizations

The following diagrams illustrate the experimental workflow for solution preparation and the signaling pathway affected by Enasidenib.



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Caption: Experimental workflow for preparing **Enasidenib-d6** stock and working solutions.



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Caption: Enasidenib inhibits mutant IDH2, blocking the production of 2-HG and restoring cellular differentiation.

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## References

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- To cite this document: BenchChem. [Preparation of Enasidenib-d6 Stock and Working Solutions: An Application Note]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15137361#preparation-of-enasidenib-d6-stock-and-working-solutions>]

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